

An In-depth Technical Guide to m-PEG6-Ms: Chemical Properties and Applications

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Compound of Interest		
Compound Name:	m-PEG6-Ms	
Cat. No.:	B1676794	Get Quote

This technical guide provides a comprehensive overview of the chemical properties, applications, and handling of methoxy-polyethylene glycol (6)-mesylate (**m-PEG6-Ms**). This information is intended for researchers, scientists, and professionals in the field of drug development and bioconjugation.

Core Chemical Properties

m-PEG6-Ms is a monodisperse polyethylene glycol (PEG) derivative containing a methoxy end-group and a terminal mesylate group. The mesylate is an excellent leaving group, making this compound a valuable reagent for PEGylation, the process of covalently attaching PEG chains to molecules. This modification can enhance the solubility, stability, and pharmacokinetic properties of therapeutic agents.

General Properties

The general chemical and physical properties of **m-PEG6-Ms** are summarized in the table below.



Property	Value	Source
CAS Number	130955-38-3	[1]
Appearance	Solid powder	[1]
Purity	>97%	[1]
Shipping Condition	Shipped under ambient temperature as a non-hazardous chemical.	[1]
Storage Condition	Dry, dark, and at 0 - 4 °C for short term (days to weeks) or -20 °C for long term (months to years).	[1]
Shelf Life	>3 years if stored properly.	

Molecular and Analytical Data

The following table details the molecular and analytical characteristics of $\mathbf{m}\text{-}\mathbf{PEG6}\text{-}\mathbf{Ms}$.

Property	Value	Source
Chemical Formula	C12H26O8S	_
Molecular Weight	330.39 g/mol	
Exact Mass	330.1348	
IUPAC Name	2,5,8,11,14- pentaoxahexadecan-16-yl methanesulfonate	
Synonyms	m-PEG6-Mesylate	-
InChI Key	GIZXGFFADYUCPD- UHFFFAOYSA-N	-
SMILES Code	CS(OCCOCCOCCOCCO C)(=O)=O	-



Solubility and Formulation

Proper dissolution of **m-PEG6-Ms** is crucial for its effective use in experimental settings.

Solvent	Solubility	Source
DMSO	Soluble	

Stock Solution Storage: Stock solutions should be stored at -20°C for short-term use (months) and can be stable for longer periods if stored properly. It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.

Applications in Research and Drug Development

m-PEG6-Ms is a versatile PEG linker primarily utilized in bioconjugation and drug delivery research. Its properties make it suitable for a range of applications:

- Antibody-Drug Conjugates (ADCs): PEG linkers like m-PEG6-Ms can be used in the
 development of ADCs to connect a cytotoxic drug to an antibody. The PEG spacer can
 improve the solubility and stability of the conjugate.
- PROTACs: This compound can be used as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are bifunctional molecules that induce the degradation of target proteins.
- PEGylation: The primary application is the PEGylation of proteins, peptides, and other molecules to enhance their therapeutic properties.

Experimental Protocols and Methodologies

While specific, detailed proprietary synthesis and purification protocols are not publicly available, a general workflow for the use of **m-PEG6-Ms** in a bioconjugation reaction can be described. The reactivity of the mesylate group is exploited in nucleophilic substitution reactions with functional groups on biomolecules.

General Protocol for PEGylation of a Protein



This protocol outlines a general procedure for conjugating **m-PEG6-Ms** to a protein containing accessible amine groups (e.g., lysine residues).

Materials:

- Protein of interest in a suitable buffer (e.g., PBS, pH 7.4-8.5)
- m-PEG6-Ms
- Anhydrous DMSO
- Reaction buffer (e.g., 100 mM sodium bicarbonate, pH 8.5)
- Quenching reagent (e.g., 1 M Tris-HCl, pH 8.0)
- Purification system (e.g., size-exclusion chromatography or dialysis)

Procedure:

- Protein Preparation: Dissolve the protein in the reaction buffer to a final concentration of 1-10 mg/mL.
- m-PEG6-Ms Stock Solution: Prepare a stock solution of m-PEG6-Ms in anhydrous DMSO (e.g., 100 mM).
- Reaction: Add a molar excess of the m-PEG6-Ms stock solution to the protein solution. The
 exact molar ratio will need to be optimized for the specific protein and desired degree of
 PEGylation.
- Incubation: Incubate the reaction mixture at room temperature or 4°C with gentle stirring for a period ranging from 1 to 24 hours. The reaction progress can be monitored by techniques like SDS-PAGE or mass spectrometry.
- Quenching: Add a quenching reagent, such as Tris-HCl, to consume any unreacted m-PEG6-Ms.
- Purification: Remove unreacted PEG reagent and byproducts by size-exclusion chromatography or dialysis against a suitable buffer.



 Analysis: Characterize the resulting PEGylated protein using methods such as SDS-PAGE to observe the increase in molecular weight, and mass spectrometry to confirm the degree of PEGylation.

Visualizations Chemical Structure of m-PEG6-Ms



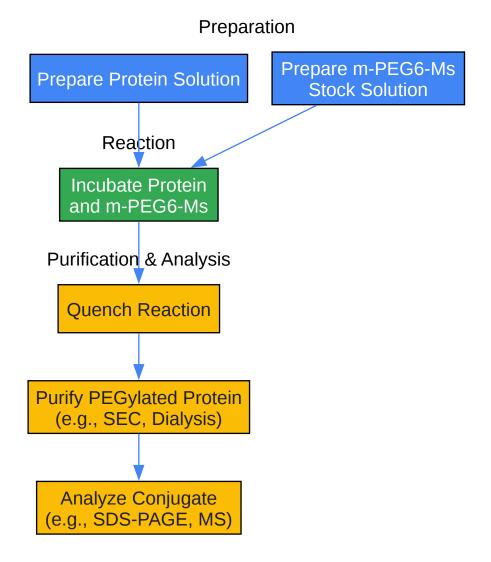
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Caption: Chemical structure of m-PEG6-Ms.

Experimental Workflow for Protein PEGylation



General Workflow for Protein PEGylation with m-PEG6-Ms



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Caption: A generalized experimental workflow for the PEGylation of a protein using **m-PEG6-Ms**.

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References

- 1. medkoo.com [medkoo.com]
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